

An In-depth Technical Guide to 2-Fluoro-5-(trifluoromethyl)propiophenone

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Compound of Interest

Compound Name: 2-Fluoro-5-(trifluoromethyl)propiophenone

Cat. No.: B1297718

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Audience: Researchers, scientists, and drug development professionals.

This guide provides a comprehensive overview of the chemical properties, synthesis, and analytical methodologies for **2-Fluoro-5-(trifluoromethyl)propiophenone**. It is intended to serve as a technical resource for professionals engaged in chemical research and pharmaceutical development.

Chemical Identity and Physical Properties

2-Fluoro-5-(trifluoromethyl)propiophenone, identified by CAS Number 207974-18-3, is a fluorinated aromatic ketone.^{[1][2][3][4]} Such compounds are of significant interest in medicinal chemistry and materials science due to the unique properties conferred by fluorine and trifluoromethyl substituents, which can enhance metabolic stability and lipophilicity.^[5]

Table 1: Compound Identification

Identifier	Value
Chemical Name	2'-Fluoro-5'-(trifluoromethyl)propiophenone [1] [2]
Synonyms	1-(2-Fluoro-5-(trifluoromethyl)phenyl)propan-1-one [1]
CAS Number	207974-18-3 [1] [2] [3]
Molecular Formula	C ₁₀ H ₈ F ₄ O [1] [2] [3]
Molecular Weight	220.16 g/mol [1] [3]

| InChIKey | SCKAMDGXXQFMFY-UHFFFAOYSA-N[\[2\]](#)[\[3\]](#) |

Table 2: Physical and Chemical Properties

Property	Value
Physical State	Liquid [2] [6]
Appearance	Colorless [6]
Odor	Mild [6]
Boiling Point	198.3 ± 35.0 °C (Predicted) [1]
Density	1.256 ± 0.06 g/cm ³ (Predicted) [1]

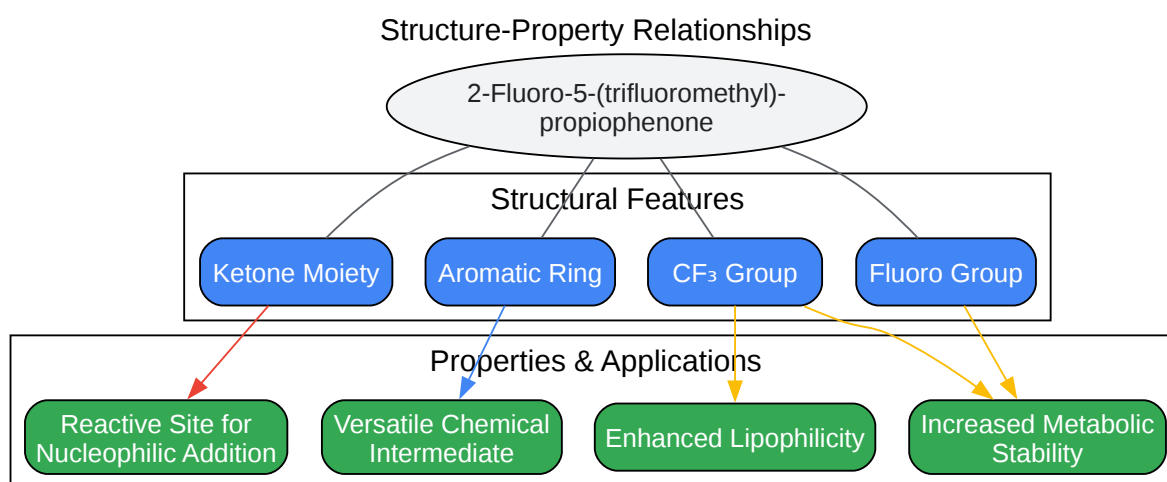
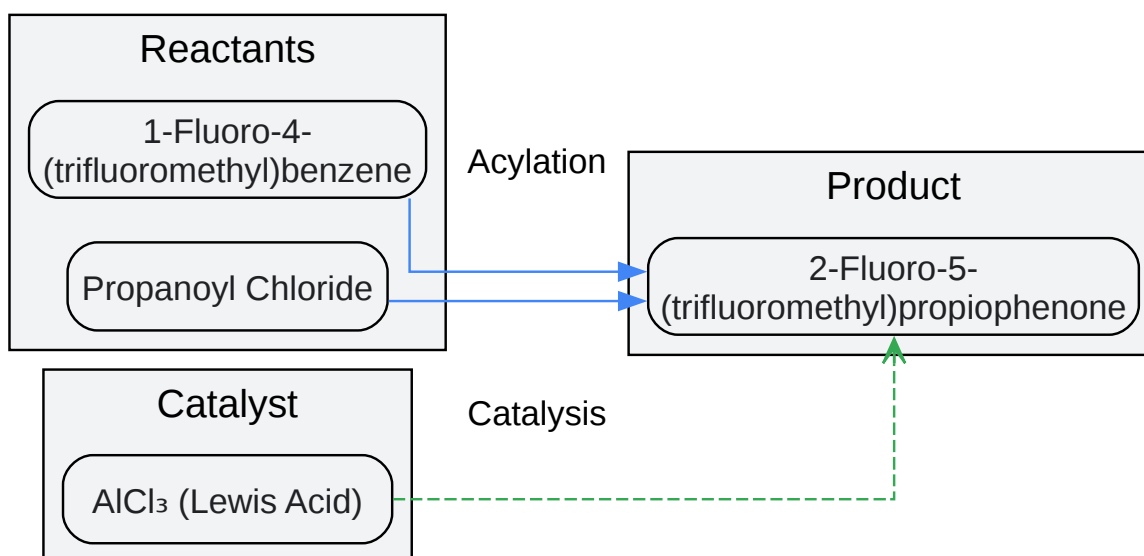
| Water Solubility | Low solubility is inferred from safety data.[\[6\]](#) |

Synthesis and Reactivity

While specific literature on the synthesis of this exact molecule is sparse, a common and effective method for preparing similar aromatic ketones is the Friedel-Crafts acylation. This involves reacting a substituted benzene, in this case, 1-fluoro-4-(trifluoromethyl)benzene, with an acyl halide like propanoyl chloride in the presence of a Lewis acid catalyst such as aluminum chloride (AlCl₃).

The reactivity of **2-Fluoro-5-(trifluoromethyl)propiophenone** is dictated by its functional groups: the ketone, the electron-deficient aromatic ring, and the fluoro- and trifluoromethyl substituents. The ketone can undergo reduction to a secondary alcohol or participate in nucleophilic addition reactions. The aromatic ring is deactivated towards electrophilic substitution due to the electron-withdrawing nature of the ketone and trifluoromethyl group.

Proposed Synthesis via Friedel-Crafts Acylation



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References

- 1. 207974-18-3 CAS MSDS (2'-FLUORO-5'-(TRIFLUOROMETHYL)PROPIOPHENONE) Melting Point Boiling Point Density CAS Chemical Properties [chemicalbook.com]
- 2. 2'-Fluoro-5'-(trifluoromethyl)propiophenone | CymitQuimica [cymitquimica.com]
- 3. 2-Fluoro-5-(trifluoromethyl)propiophenone [webbook.nist.gov]
- 4. equationchemical.com [equationchemical.com]
- 5. nbino.com [nbino.com]
- 6. assets.thermofisher.com [assets.thermofisher.com]
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